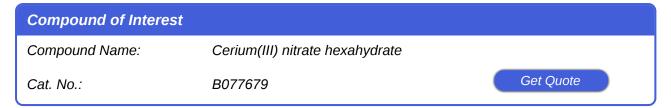


# A Comparative Guide to the Kinetic Analysis of Cerium(III) Nitrate Thermal Decomposition

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For Researchers, Scientists, and Drug Development Professionals

The thermal decomposition of cerium(III) nitrate is a critical process in the synthesis of cerium-based materials, which have widespread applications in catalysis, fuel cells, and pharmaceuticals. A thorough understanding of the reaction kinetics is paramount for controlling the properties of the final product. This guide provides a comparative analysis of the kinetic parameters for the thermal decomposition of cerium(III) nitrate, supported by experimental data from various studies.

### **Quantitative Kinetic Data**

The kinetic parameters of cerium(III) nitrate thermal decomposition have been investigated under different experimental conditions, primarily focusing on the starting material (anhydrous vs. hydrated) and the atmospheric environment. The following table summarizes the key kinetic data obtained from thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC).



Starting Material	Atmosph ere	Kinetic Model	Activatio n Energy (Ea) (kJ/mol)	Reaction Order (n)	Enthalpy of Reaction (ΔHr) (kJ/mol)	Referenc e
Anhydrous Ce(NO₃)₃	Argon	Second- Order	104	2	111.1	Strydom & van Vuuren, 1987[1][2] [3][4][5]
Ce(NO₃)₃·6 H₂O	Air	Expanded Friedman (Isoconver sional)	156	Not Applicable	-	Zeljković et al., 2025[4] [6][7][8]
Ce(NO₃)₃·6 H₂O	Air	Discrete Model	190	Not Applicable	-	Zeljković et al., 2025[4] [6][7][8]
Ce(NO <sub>3</sub> ) <sub>3</sub> .6 H <sub>2</sub> O	Air	N-th Order	166	Not Applicable	-	Zeljković et al., 2025[4] [6][7]
Ce(NO₃)₃·6 H₂O	Argon	Expanded Friedman (Isoconver sional)	232	Not Applicable	-	Zeljković et al., 2025[4] [6][7]
Ce(NO₃)₃·6 H₂O	Argon	Discrete Model	285	Not Applicable	-	Zeljković et al., 2025[4] [6][7]
Ce(NO₃)₃·6 H₂O	Argon	N-th Order	280	Not Applicable	-	Zeljković et al., 2025[4] [6][7]

Note: Isoconversional methods, like the expanded Friedman model, are advanced kinetic analysis techniques that determine the activation energy as a function of the extent of



conversion, which is particularly useful for complex, multi-step reactions.

### **Experimental Protocols**

The data presented above were primarily obtained using thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC). The general methodologies for these experiments are outlined below.

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere.

- Isothermal TGA:
  - A sample of cerium(III) nitrate is heated at a constant rate to a specific isothermal temperature.
  - The mass of the sample is continuously monitored over time at this constant temperature.
  - The rate of mass loss is used to determine the reaction rate constant (k) at that temperature.
  - The experiment is repeated at several different isothermal temperatures.
  - The activation energy (Ea) and pre-exponential factor (A) are then calculated from the Arrhenius plot (ln(k) vs. 1/T).
- Non-isothermal TGA:
  - A sample of cerium(III) nitrate is heated at a constant heating rate (e.g., 5, 10, 15, 20
     °C/min) over a defined temperature range.[6]
  - The mass loss is recorded as a function of temperature.
  - Kinetic parameters are determined using various computational methods, such as isoconversional (e.g., Friedman, Kissinger-Akahira-Sunose) or model-fitting methods.



Differential Scanning Calorimetry (DSC)

DSC measures the difference in heat flow between a sample and a reference as a function of temperature.

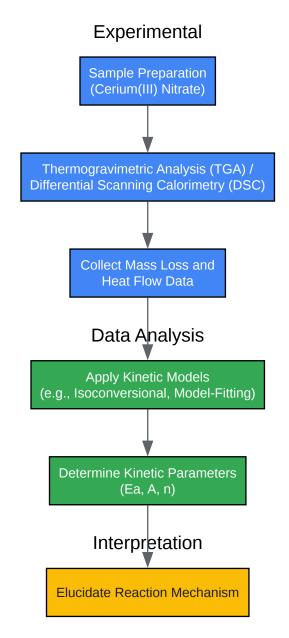
- A known mass of cerium(III) nitrate is placed in a sample pan, and an empty pan is used as a reference.
- The sample and reference are heated at a constant rate.
- The difference in heat flow required to maintain the sample and reference at the same temperature is measured.
- Endothermic or exothermic events, such as decomposition, are observed as peaks in the DSC curve.
- The enthalpy of reaction ( $\Delta$ Hr) can be calculated from the area of the peak.

# Visualizing the Kinetic Analysis Workflow and Decomposition Pathway

The following diagrams illustrate the general workflow for kinetic analysis and the proposed decomposition pathway of cerium(III) nitrate.



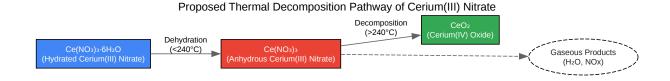
#### General Workflow for Kinetic Analysis of Thermal Decomposition



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General workflow for kinetic analysis.





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Decomposition pathway of cerium(III) nitrate.

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